

Cross-Study Analysis of ACT-1004-1239

Preclinical Data: A Comparative Guide

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Compound of Interest

Compound Name: ACT-1004-1239

Cat. No.: B15605341

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the preclinical data for **ACT-1004-1239**, a first-in-class, orally available antagonist of the CXCR7 receptor. The data is presented alongside findings for an alternative CXCR7 antagonist, CCX771, to offer a comprehensive overview of their respective performances in preclinical models of demyelinating diseases, such as multiple sclerosis. This document is intended to aid researchers and drug development professionals in evaluating the therapeutic potential of targeting the CXCR7 pathway.

Introduction to ACT-1004-1239 and CXCR7

ACT-1004-1239 is a potent and selective antagonist of the C-X-C chemokine receptor type 7 (CXCR7), also known as ACKR3.[1][2] CXCR7 is a G-protein coupled receptor that binds to the chemokines CXCL11 and CXCL12. Unlike typical chemokine receptors, CXCR7 does not primarily signal through G-proteins but is thought to function as a scavenger receptor, internalizing and degrading its ligands, thereby modulating their local concentrations.[3][4] By antagonizing CXCR7, **ACT-1004-1239** is proposed to increase the local availability of CXCL12, which can then signal through its other receptor, CXCR4, to promote oligodendrocyte precursor cell (OPC) differentiation and remyelination. Additionally, CXCR7 antagonism has been shown

to have immunomodulatory effects by reducing the infiltration of immune cells into the central nervous system (CNS).[1]

Comparative Preclinical Efficacy

The following tables summarize the quantitative data from key preclinical studies on **ACT-1004-1239** and the alternative CXCR7 antagonist, CCX771. The data is drawn from two primary animal models of multiple sclerosis: the Experimental Autoimmune Encephalomyelitis (EAE) model, which recapitulates the inflammatory aspects of the disease, and the cuprizone-induced demyelination model, which focuses on oligodendrocyte pathology and remyelination.

Myelin Oligodendrocyte Glycoprotein (MOG)-Induced Experimental Autoimmune Encephalomyelitis (EAE)

Table 1: Efficacy in the MOG-Induced EAE Model

Compound	Species	Dosing	Key Findings	Reference
ACT-1004-1239	Mouse	100 mg/kg, p.o., twice daily	Reduces disease severity in the MOG-induced EAE model.	[2]
CCX771	Mouse	5 mg/kg and 10 mg/kg, daily	Dose-dependent reduction in mean clinical score.	[5]

Cuprizone-Induced Demyelination

Table 2: Efficacy in the Cuprizone-Induced Demyelination Model

Compound	Species	Dosing	Key Findings	Reference
ACT-1004-1239	Mouse	100 mg/kg, p.o., twice daily	Increases myelination in the cuprizone-induced demyelination model.	[2]
CCX771	Mouse	Not specified	Increased mature, GSTπ+ oligodendrocytes and myelin levels.	[6]

Experimental Protocols

Myelin Oligodendrocyte Glycoprotein (MOG)-Induced EAE Model

The MOG-induced EAE model is a widely used animal model of multiple sclerosis that mimics the autoimmune and inflammatory aspects of the disease.

Induction:

- **Antigen Emulsion:** An emulsion is prepared containing Myelin Oligodendrocyte Glycoprotein (MOG35-55 peptide) and Complete Freund's Adjuvant (CFA). CFA contains inactivated Mycobacterium tuberculosis which acts as an adjuvant to stimulate a strong immune response.
- **Immunization:** Mice, typically C57BL/6 strain, are immunized subcutaneously with the MOG/CFA emulsion.
- **Pertussis Toxin Administration:** Mice receive intraperitoneal injections of pertussis toxin at the time of immunization and again 48 hours later. Pertussis toxin acts as an additional adjuvant and facilitates the entry of inflammatory cells into the CNS.

Clinical Scoring: Disease progression is monitored daily using a standardized clinical scoring system:

- 0: No clinical signs
- 1: Limp tail
- 2: Hind limb weakness
- 3: Complete hind limb paralysis
- 4: Hind limb and forelimb paralysis
- 5: Moribund or dead

Cuprizone-Induced Demyelination Model

The cuprizone model is a toxic model of demyelination that is particularly useful for studying mechanisms of oligodendrocyte death and remyelination independent of a primary autoimmune attack.

Induction:

- Diet: Mice are fed a diet containing 0.2% cuprizone. Cuprizone is a copper chelator that is toxic to mature oligodendrocytes.
- Duration: The cuprizone diet is typically administered for 5-6 weeks to induce robust demyelination in the corpus callosum and other white matter tracts.

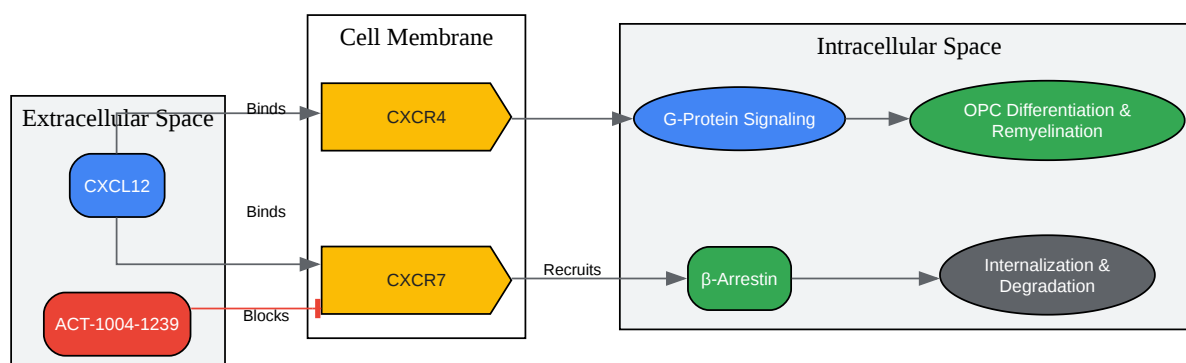
Assessment of Demyelination and Remyelination:

- Histology: Brain sections are stained with dyes that label myelin, such as Luxol Fast Blue (LFB), or by immunohistochemistry for myelin proteins like Myelin Basic Protein (MBP).
- Immunohistochemistry: Staining for oligodendrocyte markers is used to quantify the number of mature oligodendrocytes (e.g., GST- π) and oligodendrocyte precursor cells (e.g., Olig2, NG2).

Signaling Pathways and Experimental Workflows

CXCR7 Signaling Pathway

The following diagram illustrates the proposed signaling pathway of CXCR7 and the mechanism of action of CXCR7 antagonists like **ACT-1004-1239**.

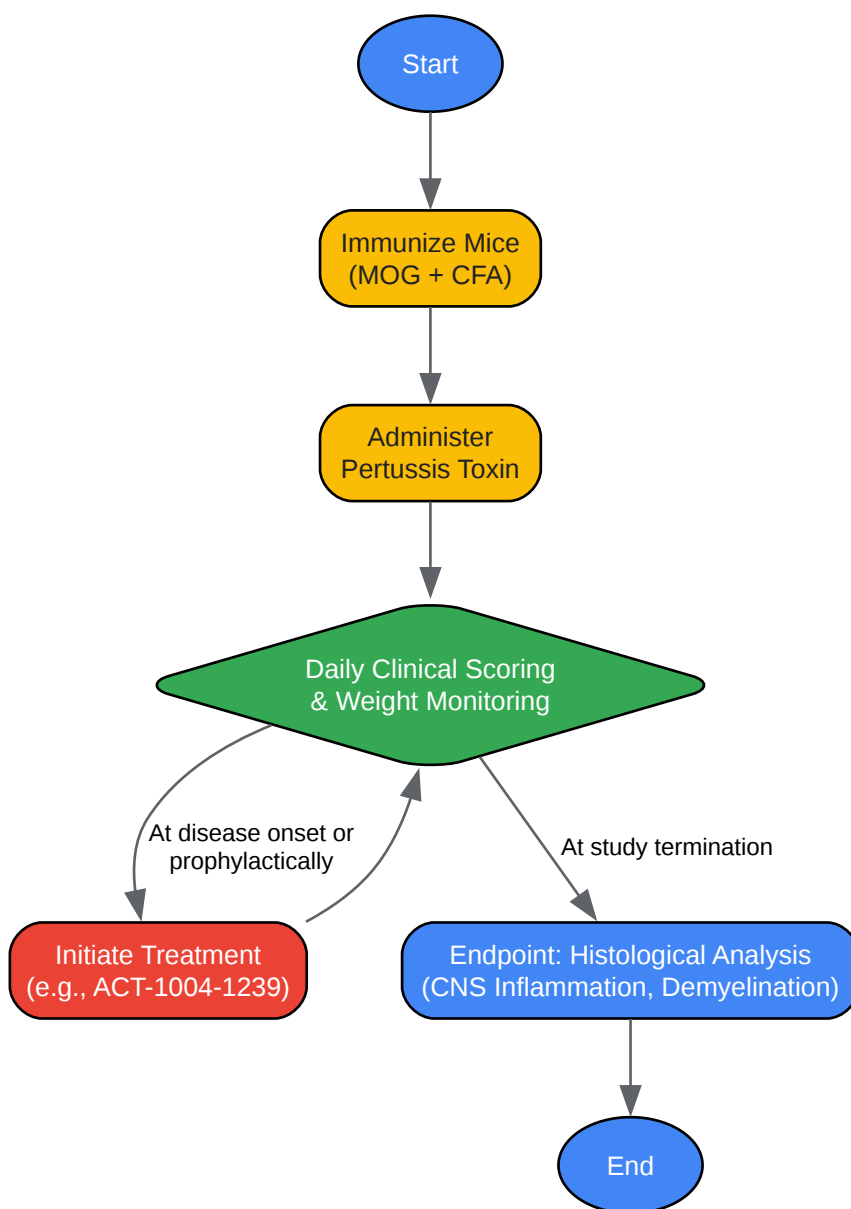


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CXCR7 Signaling Pathway and Antagonism

MOG-Induced EAE Experimental Workflow

The diagram below outlines the typical workflow for a preclinical study evaluating a therapeutic agent in the MOG-induced EAE model.



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MOG-Induced EAE Experimental Workflow

Discussion

The preclinical data presented in this guide suggest that CXCR7 antagonism is a promising therapeutic strategy for demyelinating diseases. Both **ACT-1004-1239** and CCX771 have demonstrated efficacy in well-established animal models of multiple sclerosis.

ACT-1004-1239 has shown a dose-dependent reduction in disease severity in the MOG-induced EAE model and has been found to promote myelination in the cuprizone model.[2] Similarly, CCX771 has been reported to reduce clinical scores in an EAE model and enhance oligodendrocyte maturation and myelination in the cuprizone model.[5][6]

The role of the related receptor, CXCR4, is also critical in this context. While CXCR7 antagonism is the primary mechanism of action for these compounds, the resulting increase in local CXCL12 is thought to enhance signaling through CXCR4, which is important for OPC differentiation and remyelination. The use of CXCR4 antagonists, such as AMD3100, in these models has helped to elucidate this mechanism.

Further research is warranted to fully understand the comparative efficacy and safety profiles of different CXCR7 antagonists and to translate these promising preclinical findings into effective therapies for patients with multiple sclerosis and other demyelinating disorders.

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